

# Core Chemical Formula and Substitutional Variations

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## Compound of Interest

Compound Name: *Elbaite*

Cat. No.: *B1174063*

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**Elbaite** is a sodium, lithium, and aluminum boro-silicate mineral.[1][2] Its generalized chemical formula can be represented as  $\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ . [3] However, the ideal endmember formula is rarely found in nature due to extensive solid solution series with other tourmaline species, primarily schorl, and fluor-liddicoatite.[2] These variations arise from elemental substitutions at the X, Y, and W crystallographic sites within the tourmaline structure.

The primary variations of **elbaite** discussed in this guide include:

- Liddicoatite: A calcium-rich analogue of **elbaite**. [4]
- Rossmanite: An alkali-deficient variant with a vacant X-site. [5]
- Tsilaisite: A manganese-rich variety. [6][7]
- Schorl: The iron-rich endmember of a solid solution series with **elbaite**. [1][8][9]

These substitutions significantly influence the physical and optical properties of the minerals, including their color.

## Data Presentation: Compositional Analysis

The chemical formulas of **elbaite** and its variations are presented in the table below. It is important to note that these represent idealized endmember formulas, and natural specimens exhibit a range of compositions due to elemental substitutions.

Mineral	Ideal Chemical Formula
Elbaite	$\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ <a href="#">[3]</a>
Liddicoatite	$\text{Ca}(\text{Li}_2\text{Al})\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ <a href="#">[10]</a>
Rossmannite	$\square(\text{LiAl}_2)\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Tsilaisite	$\text{Na}(\text{Mn}^{2+})_3\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ <a href="#">[7]</a>
Schorl	$\text{Na}(\text{Fe}^{2+})_3\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[15]</a>

Note: The square symbol ( $\square$ ) in the formula for Rossmannite represents a vacancy at the X-site.

## Experimental Protocols for Chemical Characterization

The quantitative analysis of **elbaite** and its variations is primarily achieved through Electron Probe Microanalysis (EPMA) and Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS).

### Electron Probe Microanalysis (EPMA)

EPMA is a widely used technique for the non-destructive quantitative analysis of major and minor elements in minerals.

Sample Preparation:

- Mineral grains are mounted in an epoxy resin puck.
- The puck is ground and polished to expose a flat, smooth surface of the mineral. A final polish with a fine diamond suspension (e.g., 1  $\mu\text{m}$ ) is necessary to minimize surface imperfections that could affect the analysis.[\[16\]](#)
- The polished surface is coated with a thin layer of conductive material, typically carbon, to prevent the buildup of electrical charge from the electron beam.[\[16\]](#)

#### Instrumentation and Analytical Conditions:

- Instrument: A wavelength-dispersive (WDS) electron probe microanalyzer is used.
- Accelerating Voltage: Typically 15 kV.[\[17\]](#)
- Beam Current: 10-20 nA.[\[17\]](#)
- Beam Diameter: A focused beam of 1-5  $\mu\text{m}$  is commonly used for spot analyses.
- Counting Times: Peak counting times are generally 20-30 seconds, with background counts taken for half that time on either side of the peak.[\[17\]](#)
- Standards: Well-characterized natural and synthetic minerals are used as standards for calibration. Examples include albite for Na, diopside for Ca and Mg, and pure metals or oxides for other elements.[\[17\]](#)

Data Processing: Raw X-ray intensities are corrected for matrix effects (ZAF correction) to yield quantitative elemental concentrations.

## Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

LA-ICP-MS is a powerful tool for the in-situ analysis of trace elements and isotopes.

Sample Preparation: Sample preparation is similar to that for EPMA, requiring a polished surface.

#### Instrumentation and Analytical Conditions:

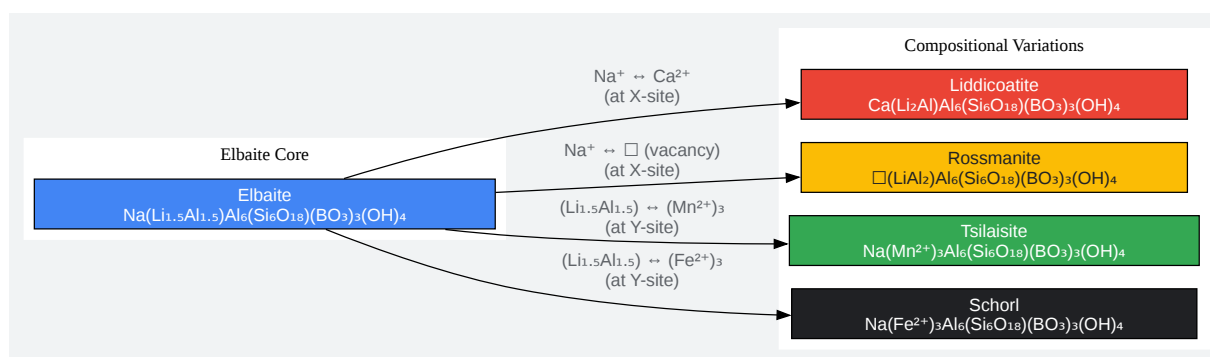
- Laser System: A UV laser (e.g., 213 nm Nd:YAG or 193 nm ArF excimer) is coupled to an ICP-MS.
- Ablation Parameters:
  - Spot Size: 40-60  $\mu\text{m}$  diameter.
  - Repetition Rate: 5-10 Hz.

- Fluence (Energy Density):  $\sim 3\text{-}5\text{ J/cm}^2$ .
- Carrier Gas: Helium is typically used to transport the ablated material from the sample chamber to the ICP-MS, with argon added before the plasma.
- ICP-MS Parameters: Optimized for sensitivity and stability.
- Standards: External calibration is performed using certified reference materials such as NIST SRM 610 and 612 glasses. An internal standard, often an element of known concentration from prior EPMA analysis (e.g., Si), is used to correct for variations in ablation yield.[18][19]

Data Processing: Time-resolved analysis of the signal allows for the selection of stable signal intervals for integration. Raw counts are then converted to concentrations using the calibration standards and internal standard.

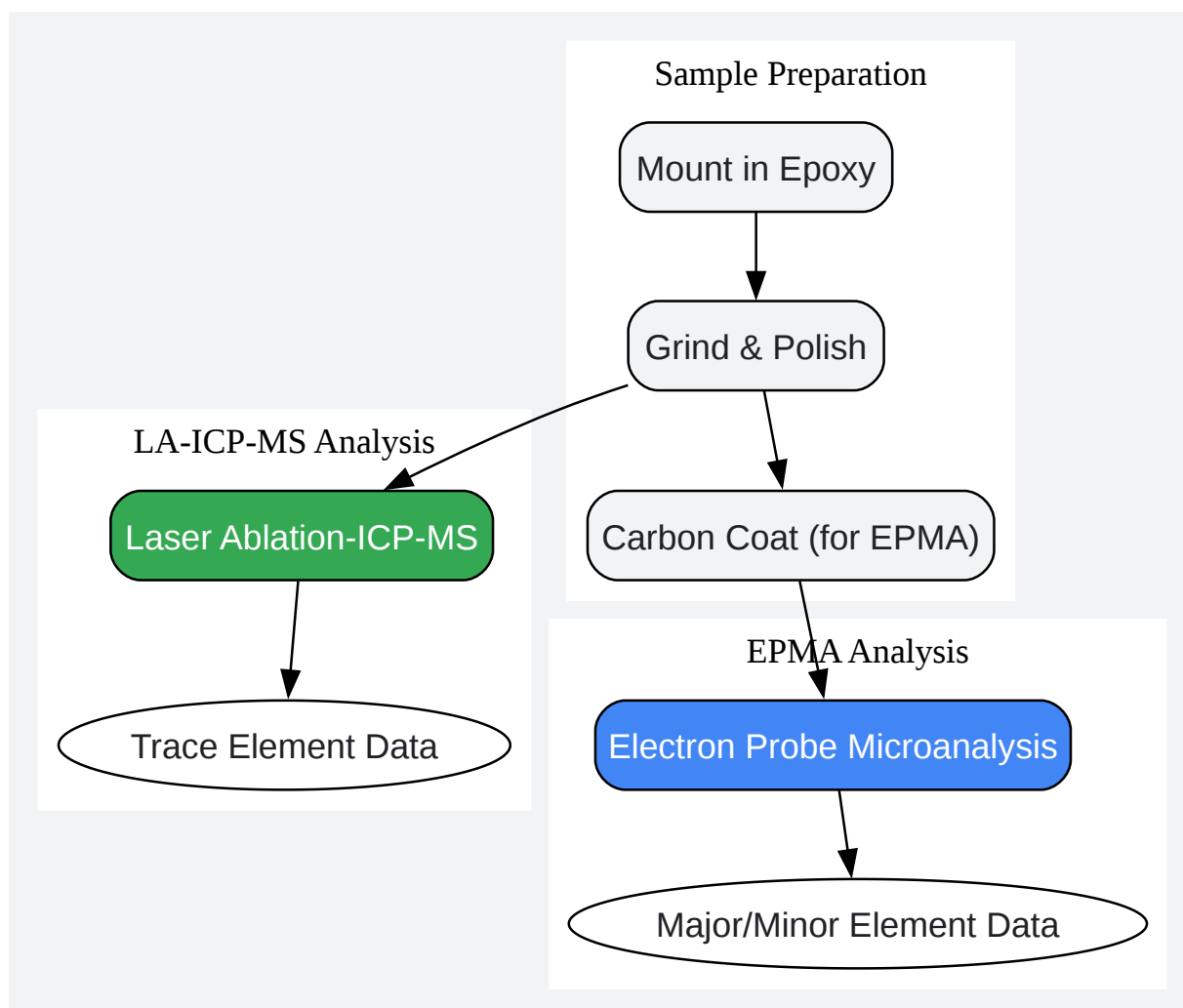
## Visualization of Compositional Relationships

The following diagrams illustrate the substitutional relationships between **elbaite** and its variations.



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Caption: Substitutional pathways from **elbaite** to its primary variations.



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Caption: General experimental workflow for the chemical analysis of **elbaite**.

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## References

- 1. Schorl Mineral Data [webmineral.com]
- 2. Elbaite - Wikipedia [en.wikipedia.org]
- 3. handbookofmineralogy.org [handbookofmineralogy.org]
- 4. minerals.net [minerals.net]
- 5. Tourmaline var. Rossmanite from Tanco Mine, Manitoba, Canada - Minera Emporium Crystal & Mineral Shop [mineraemporium.com]
- 6. Tsilaisite - National Gem Lab [nationalgemlab.in]
- 7. Tsilaisite - Wikipedia [en.wikipedia.org]
- 8. SCHORL (complex Sodium Iron Boro-Aluminum Silicate) [galleries.com]
- 9. m.minerals.net [m.minerals.net]
- 10. mindat.org [mindat.org]
- 11. Rossmanite (Rossmanite) - Rock Identifier [rockidentifier.com]
- 12. ins-europa.org [ins-europa.org]
- 13. Rossmanite Mineral Data [webmineral.com]
- 14. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 15. Schorl Tourmaline |  $\text{Al}_6\text{B}_3\text{Fe}_3\text{H}_4\text{NaO}_{31}\text{Si}_6$  | CID 71586954 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Electron probe micro-analyzer (EPMA) [serc.carleton.edu]
- 17. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 18. A New Method for Determining Gem Tourmaline Species by LA-ICP-MS | Gems & Gemology [gia.edu]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Core Chemical Formula and Substitutional Variations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174063#chemical-formula-of-elbaite-and-its-variations]

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